

2-Chloro-1-methoxypropane: Technical Synthesis & Application Profile

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Compound of Interest

Compound Name: 2-Chloro-1-methoxypropane

CAS No.: 5390-71-6

Cat. No.: B1607285

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Executive Summary

2-Chloro-1-methoxypropane (also known as 2-chloropropyl methyl ether) is a bifunctional organic intermediate characterized by a secondary alkyl chloride and a primary methoxy ether linkage.^{[1][2]} Its primary industrial utility lies in the alkylation of hindered anilines during the manufacture of Metolachlor and S-Metolachlor, widely used pre-emergence herbicides. This guide details its physicochemical profile, laboratory-scale synthesis via deoxychlorination, reaction mechanisms, and safety protocols.

Chemical Identity & Physicochemical Profile

The compound exists as a volatile, colorless liquid.^[3] The presence of the chlorine atom at the secondary carbon (C2) creates a chiral center, making this molecule a racemate unless synthesized via asymmetric routes.

Parameter	Data
CAS Number	5390-71-6
IUPAC Name	2-Chloro-1-methoxypropane
Synonyms	2-Chloropropyl methyl ether; 1-Methoxy-2-chloropropane
Molecular Formula	C ₄ H ₉ ClO
Molecular Weight	108.57 g/mol
SMILES	CC(Cl)COC
InChI Key	SIBFNWWZWVJH-UHFFFAOYSA-N
Appearance	Colorless to pale yellow liquid
Density	~0.995 g/cm ³ (Predicted)
Boiling Point	~123°C (Predicted/Estimate)*
Solubility	Soluble in ethanol, ether, chloroform; limited solubility in water. [2] [4]

*Note: Predicted boiling points vary. While 1-methoxy-2-propanol boils at 120°C, the loss of hydrogen bonding in the chloride typically lowers the boiling point, though the increased molecular weight counteracts this. Experimental verification is recommended for precise distillation.

Synthetic Routes & Manufacturing

The most reliable laboratory and industrial route involves the deoxychlorination of 1-methoxy-2-propanol (Propylene glycol methyl ether, PM). This transformation replaces the secondary hydroxyl group with a chlorine atom.[\[5\]](#)

Protocol: Deoxychlorination using Thionyl Chloride (SOCl₂)

This method is preferred over HCl gas or concentrated hydrochloric acid due to higher yields and easier workup (gaseous byproducts).

Reagents:

- Substrate: 1-Methoxy-2-propanol (1.0 eq)
- Reagent: Thionyl Chloride (1.2 eq)
- Base: Pyridine (1.2 eq) or Catalytic DMF (to scavenge HCl and catalyze the reaction)
- Solvent: Dichloromethane (DCM) or Toluene (optional, can be run neat)

Step-by-Step Methodology:

- Setup: Equip a 3-neck round-bottom flask with a reflux condenser, addition funnel, and a gas scrubber (NaOH trap) to neutralize evolved SO₂ and HCl gases. Inert atmosphere (N₂) is recommended.
- Preparation: Charge the flask with 1-methoxy-2-propanol and Pyridine. Cool the mixture to 0–5°C using an ice bath.
- Addition: Add Thionyl Chloride (SOCl₂) dropwise via the addition funnel over 60 minutes.
 - Critical Control Point: Maintain temperature <10°C to prevent elimination side reactions (formation of methoxy-propenes).
- Reaction: Once addition is complete, allow the mixture to warm to room temperature. Heat to reflux (approx. 40–50°C) for 2–4 hours to drive the reaction to completion.
 - Monitoring: Monitor consumption of the alcohol via GC-FID or TLC.
- Workup:
 - Quench the reaction mixture carefully into ice water.
 - Extract with DCM (if not used as solvent).
 - Wash the organic layer sequentially with:
 - Saturated NaHCO₃ (to remove residual acid).

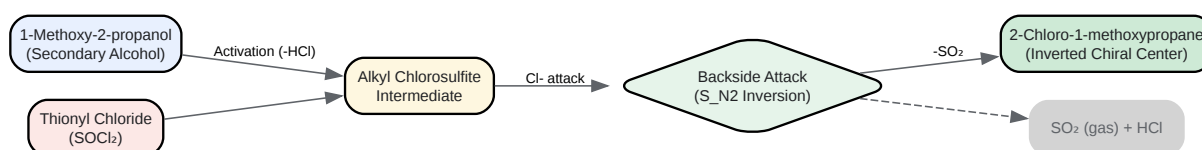
- Brine (saturated NaCl).
- Dry over anhydrous MgSO₄ and filter.
- Purification: Purify the crude oil via fractional distillation. Collect the fraction boiling at the established range (approx. 120–125°C at atm, or adjusted for vacuum).

Reaction Mechanism & Visualization

The conversion of 1-methoxy-2-propanol to **2-chloro-1-methoxypropane** using SOCl₂ in the presence of pyridine typically proceeds via an S_N2 mechanism, resulting in the inversion of configuration at the chiral center (C2).

Mechanism Description:

- Activation: The alcohol attacks SOCl₂, displacing a chloride ion and forming an alkyl chlorosulfite intermediate (R-O-SO-Cl).
- Substitution: The chloride ion (generated in step 1 or from Pyridine-HCl) attacks the secondary carbon from the backside.
- Displacement: The chlorosulfite leaving group departs as SO₂ and Cl⁻, finalizing the C-Cl bond formation.



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Caption: S_N2 Deoxychlorination mechanism of 1-methoxy-2-propanol using Thionyl Chloride.

Applications in Drug & Agrochemical Development

The primary application of **2-chloro-1-methoxypropane** is as a chiral building block (when synthesized enantioselectively) or racemic alkylating agent for the synthesis of the herbicide

Metolachlor.

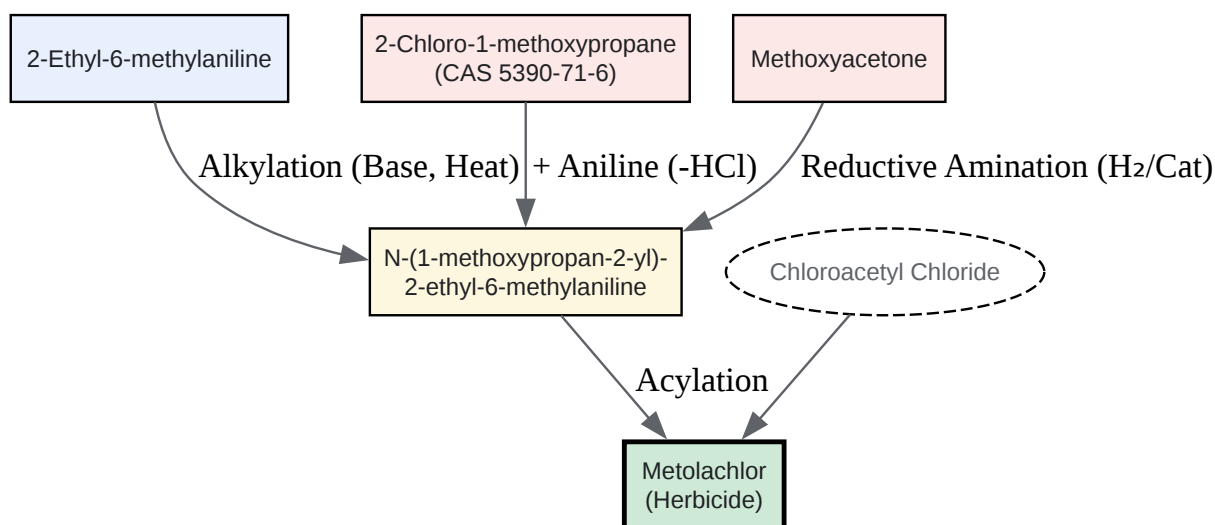
Metolachlor Synthesis Pathway

Metolachlor acts by inhibiting very long-chain fatty acid (VLCFA) synthesis. Its synthesis requires the N-alkylation of 2-ethyl-6-methylaniline.

Pathway A (Alkyl Halide Route): Direct alkylation of the aniline with **2-chloro-1-methoxypropane**. This route is chemically direct but can suffer from elimination side reactions (dehydrohalogenation) due to the basicity of the aniline.

Pathway B (Reductive Alkylation - Industrial Standard): Reaction of the aniline with Methoxyacetone followed by hydrogenation. This route avoids the use of the chlorinated intermediate but requires high-pressure hydrogenation equipment.

Pathway C (The "Chloride" Hybrid): Use of **2-chloro-1-methoxypropane** to alkylate the aniline, followed by acylation with chloroacetyl chloride.



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Caption: Convergent synthetic pathways for Metolachlor using **2-chloro-1-methoxypropane** vs. Methoxyacetone.

Safety & Handling (MSDS Summary)

Researchers must treat **2-chloro-1-methoxypropane** as a hazardous alkylating agent.

- Hazards:
 - Flammability: High.[3] Flash point likely <40°C (based on structural analogs). Keep away from open flames.
 - Health: Skin and eye irritant.[3] Potential sensitizer. Toxic by inhalation.
 - Reactivity: Decomposes on heating to release toxic fumes of Hydrogen Chloride (HCl).
- Storage:
 - Store in a cool, dry, well-ventilated area.[6]
 - Keep under inert gas (Nitrogen/Argon) to prevent hydrolysis or oxidation.
- Spill Response:
 - Absorb with inert material (vermiculite/sand). Do not use combustible materials like sawdust.
 - Neutralize contaminated surfaces with dilute sodium bicarbonate solution.

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